

An In-depth Technical Guide to Pentaborane(9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentaborane*

Cat. No.: *B011624*

[Get Quote](#)

CAS Registry Number: 19624-22-7[1]

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentaborane(9)**, a boron hydride cluster with significant reactivity and a history of diverse applications. This document consolidates critical data, experimental methodologies, and safety protocols to support its use in research and development.

Core Properties and Data

Pentaborane(9), with the chemical formula B_5H_9 , is a volatile and colorless liquid characterized by a pungent, sour milk-like odor.[2] It is a diamagnetic and highly reactive compound.[2]

Physical and Chemical Properties

The fundamental physical and chemical properties of **pentaborane(9)** are summarized in the table below for easy reference.

Property	Value	References
CAS Registry Number	19624-22-7	[1]
Molecular Formula	B ₅ H ₉	[2]
Molar Mass	63.12 g/mol	[2]
Appearance	Colorless liquid	[2]
Odor	Pungent, like sour milk	[2]
Density	0.618 g/mL	[2]
Melting Point	-46.8 °C	[2]
Boiling Point	58.4 °C	[2]
Vapor Pressure	171 mmHg (20 °C)	[2]
Flash Point	30 °C	[2]
Autoignition Temperature	Spontaneously flammable if impure	
Solubility	Reacts with water; Soluble in hydrocarbons (benzene, cyclohexane)	[2]
Dipole Moment	2.13 D	[2]

Toxicological Data

Pentaborane(9) is extremely toxic and poses a significant health hazard upon exposure. Its toxicity is comparable to some nerve agents.[\[2\]](#)

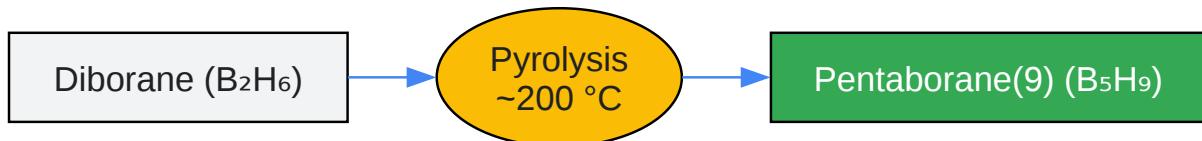
Exposure Route	Species	LC ₅₀ / LD ₅₀	References
Inhalation	Mouse	3 ppm (4 hr)	[2]
Inhalation	Rat	6 ppm (4 hr)	[2]
Inhalation	Dog	35 ppm (15 min)	[2]
Inhalation	Monkey	244 ppm (2 min)	[2]
Oral	-	<50 mg/kg (estimated)	[2]

Synthesis and Reactions

The chemistry of **pentaborane(9)** is extensive, involving various synthesis routes and a wide range of reactions.

Synthesis of Pentaborane(9)

The primary industrial synthesis of **pentaborane(9)** involves the pyrolysis of diborane (B₂H₆). [2] An improved laboratory-scale synthesis starts from salts of the octahydrotriborate anion (B₃H₈⁻).[2]



[Click to download full resolution via product page](#)

*General synthesis of **pentaborane(9)** via pyrolysis of diborane.*

Key Reactions of Pentaborane(9)

Pentaborane(9) undergoes a variety of reactions, including halogenation, deprotonation, and cluster expansion.

- Halogenation: Reacts with halogens to form derivatives such as B₅H₈X, where X is a halogen.[1]

- Deprotonation: Strong bases like alkylolithium reagents can deprotonate **pentaborane(9)**, yielding lithium salts that are useful for further synthesis.[1]
- Lewis Acidity: It acts as a Lewis acid, forming adducts with Lewis bases like trimethylphosphine.[1]
- Precursor to other Boranes: **Pentaborane(9)** is a crucial starting material for the synthesis of larger boron hydride clusters and metallaboranes.[1] For instance, it reacts with diiron nonacarbonyl to produce $B_4H_8Fe(CO)_3$.[1]

Experimental Protocols

The following are representative experimental protocols for the synthesis and a key reaction of **pentaborane(9)**. Extreme caution must be exercised when handling **pentaborane(9)** due to its pyrophoric and highly toxic nature. All manipulations must be performed in a high-quality fume hood or glovebox under an inert atmosphere.

Synthesis of Pentaborane(9) via Pyrolysis of Diborane

Objective: To synthesize **pentaborane(9)** through the thermal decomposition of diborane.

Materials:

- Diborane (B_2H_6) gas
- High-purity nitrogen or argon gas
- Pyrolysis reactor (quartz or stainless steel tube furnace)
- Series of cold traps (-78 °C, -196 °C)
- Vacuum line and manifold
- Pressure gauges

Procedure:

- Assemble the pyrolysis apparatus, ensuring all connections are vacuum-tight. The system should consist of a diborane source, a flow meter, the tube furnace, and a series of cold traps.
- Thoroughly purge the entire system with dry nitrogen or argon gas to remove all traces of air and moisture.
- Evacuate the system using the vacuum line.
- Heat the tube furnace to approximately 200-250 °C.
- Introduce a controlled flow of diborane gas into the heated tube. The residence time in the furnace should be carefully controlled (typically on the order of seconds).
- The effluent gas from the furnace, containing unreacted diborane, **pentaborane(9)**, and other boron hydrides, is passed through the series of cold traps.
- The trap at -78 °C will condense **pentaborane(9)** along with other less volatile boranes. Unreacted diborane will pass through and be collected in the -196 °C trap.
- After the reaction is complete, stop the flow of diborane and allow the system to cool under an inert atmosphere.
- The collected **pentaborane(9)** can be further purified by fractional distillation under vacuum.

Halogenation of Pentaborane(9) to form 1-Bromopentaborane(9)

Objective: To synthesize 1-bromopentaborane(9) via the reaction of **pentaborane(9)** with bromine.

Materials:

- **Pentaborane(9)** (B_5H_9)
- Bromine (Br_2)
- Anhydrous carbon disulfide (CS_2)

- Vacuum line and reaction vessel equipped with a stir bar and a dropping funnel
- Cold bath (-78 °C)

Procedure:

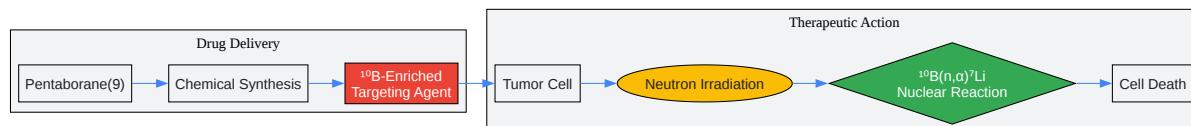
- In a clean, dry, and inert atmosphere-purged reaction vessel, dissolve a known quantity of **pentaborane(9)** in anhydrous carbon disulfide.
- Cool the reaction vessel to -78 °C using a dry ice/acetone bath.
- Slowly add a stoichiometric amount of bromine, also dissolved in anhydrous carbon disulfide, to the stirred **pentaborane(9)** solution via the dropping funnel.
- Maintain the temperature at -78 °C and continue stirring for 1-2 hours after the addition is complete.
- Slowly warm the reaction mixture to room temperature and stir for an additional hour.
- The solvent and any volatile byproducts can be removed under vacuum.
- The resulting 1-bromopentaborane(9) can be purified by vacuum distillation.

Applications in Drug Development and Research

While **pentaborane(9)** itself is too toxic for direct therapeutic use, its derivatives and the broader class of boron clusters have garnered interest in the field of drug development, particularly in Boron Neutron Capture Therapy (BNCT).[\[2\]](#)

Boron Neutron Capture Therapy (BNCT)

BNCT is a binary cancer therapy that involves the selective accumulation of non-radioactive boron-10 (^{10}B) in tumor cells, followed by irradiation with a neutron beam. The capture of a neutron by a ^{10}B nucleus results in a nuclear fission reaction that produces a high-energy alpha particle and a lithium-7 nucleus, which selectively destroy the cancer cells. **Pentaborane(9)** can serve as a precursor for the synthesis of more complex boron-rich molecules designed to target tumor cells for BNCT.



[Click to download full resolution via product page](#)

*Conceptual pathway for the use of **pentaborane(9)** derivatives in BNCT.*

Safety and Handling

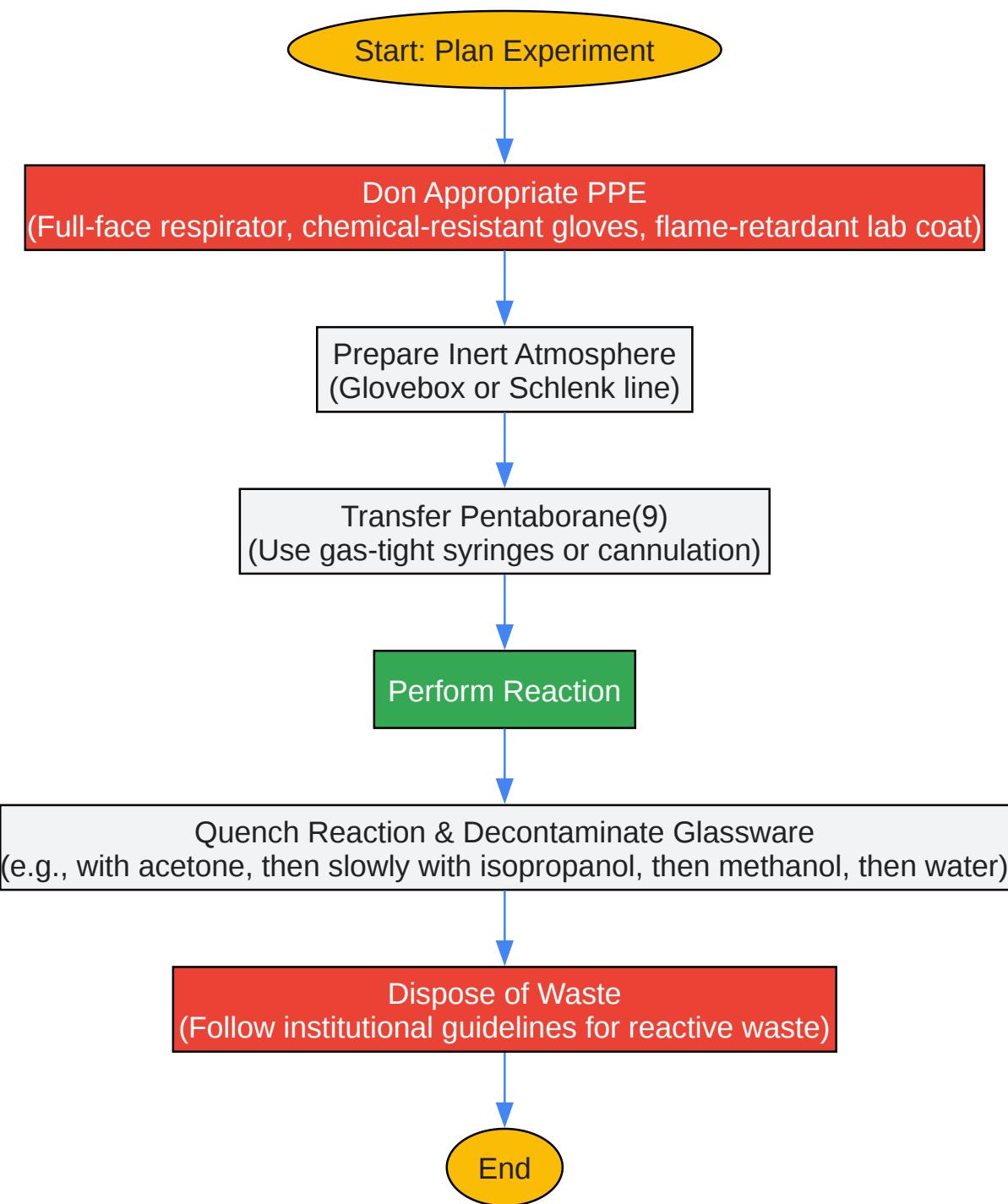
Pentaborane(9) is a pyrophoric, highly toxic, and reactive compound that demands stringent safety protocols.

Hazards

- Pyrophoric: Can ignite spontaneously in air, especially when impure.[\[2\]](#)
- Toxicity: Extremely toxic by inhalation, ingestion, and skin absorption. Symptoms of exposure may be delayed.
- Explosive Potential: Can form explosive mixtures with air and is shock-sensitive. Reacts violently with some fire suppressants like halocarbons and water.[\[2\]](#)

Safe Handling Workflow

The following diagram outlines the essential workflow for safely handling **pentaborane(9)** in a laboratory setting.



[Click to download full resolution via product page](#)

*Workflow for the safe handling of **pentaborane(9)**.*

Emergency Procedures

- Fire: Use a dry chemical powder, soda ash, or sand. DO NOT USE WATER, CARBON DIOXIDE, OR HALOGENATED AGENTS.
- Spills: Evacuate the area. Cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite).
- Exposure:
 - Inhalation: Move to fresh air immediately. Seek urgent medical attention.
 - Skin Contact: Immediately flush with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes. Seek urgent medical attention.

This guide is intended for informational purposes for qualified individuals. Always consult the latest Safety Data Sheet (SDS) and your institution's safety protocols before working with **pentaborane(9)**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentaborane(9) - Wikipedia [en.wikipedia.org]
- 2. Boron compounds - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentaborane(9)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b011624#cas-registry-number-for-pentaborane-9\]](https://www.benchchem.com/product/b011624#cas-registry-number-for-pentaborane-9)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com